

An In-depth Technical Guide to the Structure of Beta-Hydroxyaspartate

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Compound of Interest

Compound Name: 3-Hydroxyaspartic acid

CAS No.: 1860-87-3

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This guide provides a comprehensive technical overview of the structure of beta-hydroxyaspartate, a fascinating and functionally significant modified amino acid. Tailored for researchers, scientists, and drug development professionals, this document delves into the core structural features, stereochemical diversity, and biological implications of this molecule, supported by insights into the experimental methodologies used for its characterization.

Introduction: The Significance of a Hydroxylated Amino Acid

Beta-hydroxyaspartate (β -OH-Asp), also known as **3-hydroxyaspartic acid**, is a non-proteinogenic amino acid derived from the hydroxylation of an aspartic acid residue.^[1] While not one of the canonical 20 amino acids, its presence in proteins is a result of a crucial post-translational modification. This seemingly subtle addition of a hydroxyl group at the beta-carbon position dramatically influences the local protein structure and function.

Initially discovered in vitamin K-dependent plasma proteins, beta-hydroxyaspartate plays a pivotal role in various biological processes.^{[2][3]} Its structural uniqueness imparts specific chemical properties that are leveraged in nature for functions ranging from high-affinity calcium

binding in blood coagulation to iron coordination in microbial siderophores.[4][5] Understanding the intricate details of its structure is therefore paramount for elucidating its biological roles and for the rational design of novel therapeutics.

The Molecular Architecture of Beta-Hydroxyaspartate

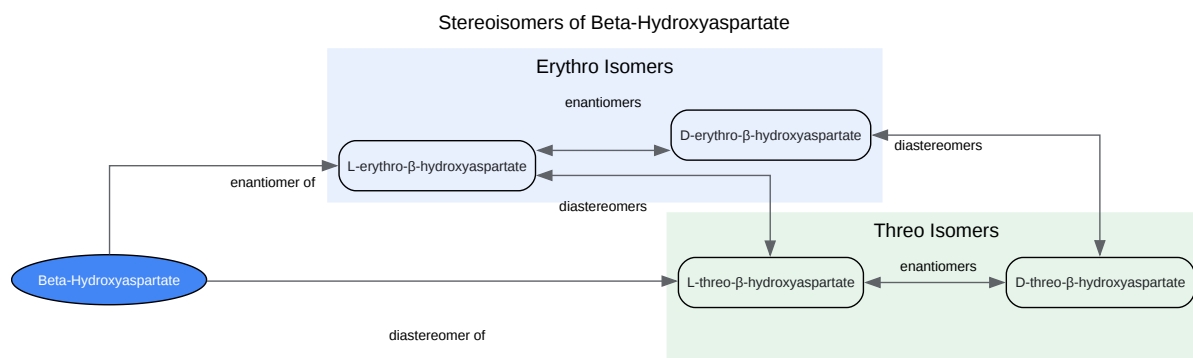
The fundamental structure of beta-hydroxyaspartate consists of an aspartic acid backbone with a hydroxyl group attached to the β -carbon. This modification introduces a new chiral center, leading to significant stereochemical complexity.

Stereoisomerism: A Tale of Two Chiral Centers

Similar to threonine and isoleucine, beta-hydroxyaspartate possesses two chiral centers, at the alpha and beta carbons.[1] This results in the existence of four possible stereoisomers, which are pairs of enantiomers:

- L-erythro- β -hydroxyaspartate and D-erythro- β -hydroxyaspartate
- L-threo- β -hydroxyaspartate and D-threo- β -hydroxyaspartate

The terms "erythro" and "threo" describe the relative configuration of the substituents at the two chiral centers. In the context of beta-hydroxyaspartate, the erythro isomer has the carboxyl groups on opposite sides in a Fischer projection, while the threo isomer has them on the same side. The naturally occurring form in vitamin K-dependent proteins is typically the erythro isomer.[3][6]



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Caption: Relationship between the four stereoisomers of beta-hydroxyaspartate.

The stereochemistry of beta-hydroxyaspartate is not merely a structural curiosity; it has profound functional consequences. For instance, different stereoisomers can exhibit distinct biological activities and may be recognized by different enzymes.[7]

Conformational Preferences

Nuclear Magnetic Resonance (NMR) studies have shed light on the conformational preferences of the diastereomers. The threo isomer predominantly adopts a conformation where the two carboxyl groups are anti to each other. In contrast, the erythro isomer favors a conformation with gauche carboxyl functions.[8] These conformational differences, driven by the minimization of steric hindrance and intramolecular interactions, likely contribute to their differential roles in biological systems.

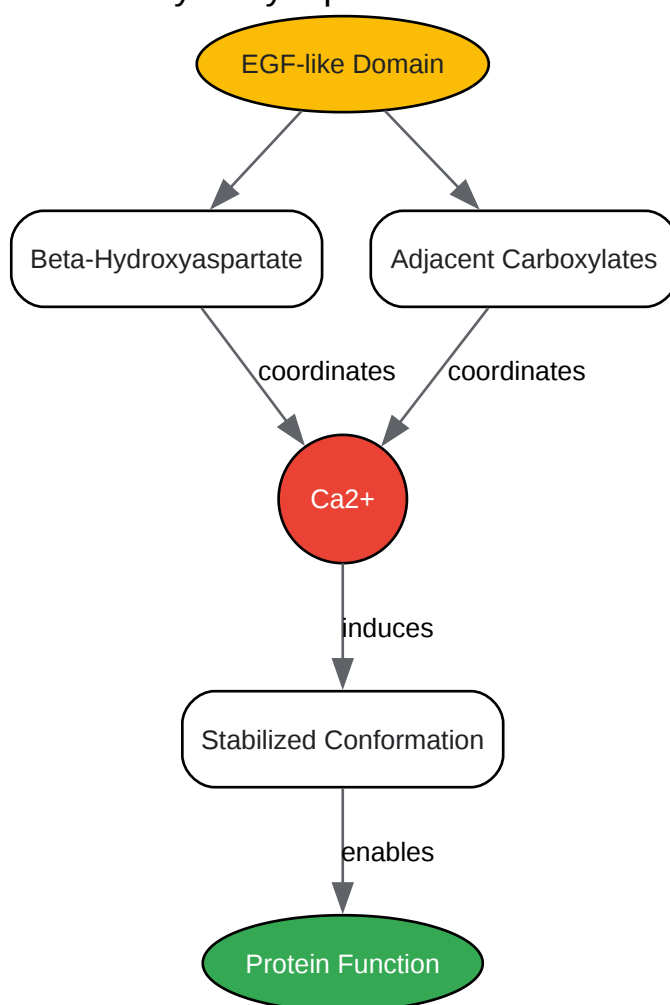
Biological Significance and Functional Roles

The presence of beta-hydroxyaspartate is not random; it is a targeted modification that confers specific advantages to the proteins in which it is found.

Calcium Binding in Vitamin K-Dependent Proteins

A primary and well-studied function of beta-hydroxyaspartate is its involvement in high-affinity calcium binding.[4] It is found in the epidermal growth factor (EGF)-like domains of several vitamin K-dependent coagulation factors, including Factor IX, Factor X, and Protein C.[2][3][4] The hydroxyl group of beta-hydroxyaspartate, along with adjacent carboxylate residues, is thought to participate in the coordination of a calcium ion. This calcium binding is crucial for stabilizing the conformation of the EGF-like domain, which is essential for the proper function of these proteins in the blood clotting cascade.[4][9] While some studies suggest the hydroxyl group is not a direct ligand for the calcium ion, its presence does influence the calcium-binding affinity, particularly at lower ionic strengths.[6]

Role of Beta-Hydroxyaspartate in Calcium Binding



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Caption: Schematic of beta-hydroxyaspartate's role in calcium binding within an EGF-like domain.

Iron Coordination in Siderophores

Beyond mammalian systems, beta-hydroxyaspartate is a key functional group in a growing number of siderophores, which are small molecules produced by bacteria to chelate iron.^{[5][10]} In these peptidic natural products, the hydroxyl and carboxyl groups of beta-hydroxyaspartate contribute to the coordination of Fe(III).^[5] Interestingly, ferric complexes of beta-hydroxyaspartate-containing siderophores are often photoreactive, a property that is being actively investigated.^{[5][10]}

Biosynthesis: The Role of Aspartyl β -hydroxylases

The formation of beta-hydroxyaspartate in proteins is catalyzed by aspartyl/asparaginyl β -hydroxylases.^[11] These enzymes are non-heme iron(II), α -ketoglutarate-dependent dioxygenases that hydroxylate specific aspartyl residues within EGF-like domains.^{[5][11]} The upregulation of these hydroxylases has been linked to certain cancers, making them a potential target for drug development.^{[11][12]}

Methodologies for the Characterization of Beta-Hydroxyaspartate

A variety of analytical techniques are employed to identify, quantify, and characterize the structure of beta-hydroxyaspartate. The choice of method is dictated by the specific research question, whether it's confirming its presence in a protein, determining its stereochemistry, or elucidating its role in a biological process.

Amino Acid Analysis

The initial identification and quantification of beta-hydroxyaspartate in a protein hydrolysate can be achieved through amino acid analysis. This typically involves acid hydrolysis of the protein, followed by chromatographic separation and detection.

Experimental Protocol: Amino Acid Analysis

- **Protein Hydrolysis:** The protein sample is hydrolyzed in 6 M HCl at 110°C for 24-72 hours in a sealed, evacuated tube. This step is critical for releasing the individual amino acids. The duration is optimized to ensure complete hydrolysis without significant degradation of sensitive amino acids.
- **Derivatization (Optional but Recommended):** The amino acids in the hydrolysate are often derivatized to enhance their detection. o-Phthalaldehyde (OPA) is a common derivatizing agent for primary amines, allowing for sensitive fluorescence detection.
- **Chromatographic Separation:** The derivatized amino acids are separated using reversed-phase high-performance liquid chromatography (RP-HPLC). A gradient elution with a suitable mobile phase (e.g., acetonitrile and a buffered aqueous solution) is employed to resolve the different amino acids.
- **Detection and Quantification:** The eluted amino acids are detected by a fluorescence or UV detector. The amount of beta-hydroxyaspartate is quantified by comparing its peak area to that of a known standard.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for confirming the presence of beta-hydroxyaspartate in peptides and proteins. High-resolution MS can determine the precise mass of a peptide, and the 16 Da mass increase corresponding to the addition of a hydroxyl group to an aspartate residue provides strong evidence for this modification. Tandem mass spectrometry (MS/MS) can be used to pinpoint the exact location of the modification within the peptide sequence.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is indispensable for detailed structural characterization, particularly for determining the stereochemistry and conformational preferences of beta-hydroxyaspartate.[8] ¹H NMR can be used to study the binding of ions like calcium by observing changes in the chemical shifts of nearby residues upon ion binding.[9]

Capillary Electrophoresis (CE)

For the separation and analysis of the different stereoisomers of beta-hydroxyaspartate, capillary electrophoresis, especially when coupled with mass spectrometry (CE-MS), is a highly

effective technique.^[13] This method allows for the simultaneous determination of all four stereoisomers without the need for individual enantiomeric standards.^[13]

Vibrational Circular Dichroism (VCD)

Vibrational circular dichroism is an emerging technique that can determine the absolute configuration of chiral molecules. It has been successfully applied to identify the four stereoisomers of beta-hydroxyaspartate by comparing experimental VCD spectra with theoretical calculations.^[13]

Technique	Information Obtained	Key Strengths	Considerations
Amino Acid Analysis	Quantification of β -OH-Asp	High sensitivity and accuracy for quantification.	Requires complete protein hydrolysis.
Mass Spectrometry	Confirmation of presence and location	High sensitivity and specificity; can pinpoint modification site.	Does not directly provide stereochemical information.
NMR Spectroscopy	Stereochemistry, conformation, ion binding	Provides detailed 3D structural information.	Requires larger sample amounts; complex data analysis.
Capillary Electrophoresis	Separation of stereoisomers	High resolution for separating isomers.	May require derivatization for detection.
Vibrational Circular Dichroism	Absolute configuration of stereoisomers	Determines absolute stereochemistry without standards.	Requires specialized instrumentation and theoretical calculations.

Beta-Hydroxyaspartate in Drug Development

The unique structural features and biological roles of beta-hydroxyaspartate and its derivatives make them interesting targets for drug development.

Glutamate Transporter Blockers

Derivatives of beta-hydroxyaspartate, such as threo-beta-benzyloxyaspartate (TBOA), have been shown to be potent blockers of excitatory amino acid transporters (EAATs).[14][15] These transporters play a crucial role in regulating glutamate levels in the central nervous system, and their dysfunction is implicated in various neurological disorders. The development of selective EAAT inhibitors based on the beta-hydroxyaspartate scaffold is an active area of research.[16]

Targeting Aspartyl β -hydroxylases in Cancer

As mentioned earlier, the enzymes responsible for the formation of beta-hydroxyaspartate are overexpressed in several cancers.[11] This has led to efforts to develop small molecule inhibitors of these hydroxylases as potential anti-cancer agents.[12] High-throughput screening assays have been developed to identify such inhibitors.[12]

Conclusion

Beta-hydroxyaspartate is a structurally and functionally diverse modified amino acid. Its significance extends from fundamental biological processes like blood coagulation and iron transport to the frontiers of drug discovery. A thorough understanding of its stereochemistry, conformational properties, and the enzymatic machinery responsible for its formation is crucial for researchers and scientists in both academic and industrial settings. The continued application of advanced analytical techniques will undoubtedly uncover further intricacies of this remarkable molecule and pave the way for novel therapeutic interventions.

References

- Wehbe, J., et al. (2025). An intermediate in a new synthesis approach to beta-substituted beta-hydroxyaspartame.
- Rees, D. J., et al. (1987). The role of beta-hydroxyaspartate and adjacent carboxylate residues in the first EGF domain of human factor IX. The EMBO Journal.
- Persson, E., et al. (1989). Calcium binding to the isolated beta-hydroxyaspartic acid-containing epidermal growth factor-like domain of bovine factor X. The Journal of Biological Chemistry.
- Fernlund, P., & Stenflo, J. (1983). Beta-hydroxyaspartic acid in vitamin K-dependent proteins. The Journal of Biological Chemistry.
- Drakenberg, T., et al. (1983). beta-Hydroxyaspartic acid in vitamin K-dependent protein C.
- Wikipedia. (n.d.). **3-Hydroxyaspartic acid**. Wikipedia.

- Hardy, C. D., & Butler, A. (2018). β -Hydroxyaspartic acid in siderophores: biosynthesis and reactivity. *Journal of Biological Inorganic Chemistry*.
- Bodanszky, M., & Bodanszky, A. (1984). threo- and erythro- β -Hydroxy-DL-aspartic acids. *International Journal of Peptide and Protein Research*.
- Hardy, C. D. (2019). Characterization of β -Hydroxyaspartate Siderophores: Structures, Biosyntheses, Coordination Chemistry, and Photochemistry. eScholarship, University of California.
- Sunnerhagen, M., et al. (1993). The Effect of Aspartate Hydroxylation on Calcium Binding to Epidermal Growth Factor-Like Modules in Coagulation Factors IX and X. *The Journal of Biological Chemistry*.
- South, P. F., et al. (2021). A synthetic C4 shuttle via the β -hydroxyaspartate cycle in C3 plants.
- Wehbe, J., et al. (2003). Optically Pure Beta-Substituted Beta-Hydroxy Aspartates as Glutamate Transporter Blockers. *Organic & Biomolecular Chemistry*.
- Harding, C. I., et al. (2002). Preparation of a protected (2S,3S)-.beta.-hydroxyaspartic acid suitable for solid-phase peptide synthesis. *The Journal of Organic Chemistry*.
- Scribd. (n.d.).
- Asako, Y., et al. (2021). Enzymatic Synthesis of L-threo- β -Hydroxy- α -Amino Acids via Asymmetric Hydroxylation Using 2-Oxoglutarate-Dependent Hydroxylase from *Sulfobacillus thermotolerans* Strain Y0017. *Applied and Environmental Microbiology*.
- Zhang, Y., et al. (2024). Identification of 3-hydroxyaspartate with two chiral centers by capillary electrophoresis-mass spectrometry and vibrational circular dichroism independent of single enantiomer standard. *Analytica Chimica Acta*.
- Wang, Z., et al. (2019). Diverse molecular functions of aspartate β -hydroxylase in cancer. *Oncology Letters*.
- Nelson, R. M., & Castellino, F. J. (1991). beta-Hydroxyaspartic Acid and Beta-Hydroxyasparagine Residues in Recombinant Human Protein S Are Not Required for Anticoagulant Cofactor Activity or for Binding to C4b-binding Protein. *The Journal of Biological Chemistry*.
- Abboud, M. I., et al. (2020). Aspartate/asparagine- β -hydroxylase: a high-throughput mass spectrometric assay for discovery of small molecule inhibitors. *Chemical Science*.
- da Silva, R. G., & Arruda, L. M. (2021).
- Shigeri, Y., et al. (2001).
- Ito, T., et al. (2021). Urinary L-erythro- β -hydroxyasparagine—a novel serine racemase inhibitor and substrate of the Zn-dependent D-serine dehydratase from *Saccharomyces cerevisiae*. *Bioscience Reports*.
- Shigeri, Y., et al. (2001). Effects of threo-beta-hydroxyaspartate derivatives on excitatory amino acid transporters (EAAT4 and EAAT5).

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Sources

- 1. 3-Hydroxyaspartic acid - Wikipedia [en.wikipedia.org]
- 2. Beta-hydroxyaspartic acid in vitamin K-dependent proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. beta-Hydroxyaspartic acid in vitamin K-dependent protein C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The role of beta-hydroxyaspartate and adjacent carboxylate residues in the first EGF domain of human factor IX - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. β -Hydroxyaspartic acid in siderophores: biosynthesis and reactivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The effect of aspartate hydroxylation on calcium binding to epidermal growth factor-like modules in coagulation factors IX and X - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Commentary on Urinary l-erythro- β -hydroxyasparagine: a novel serine racemase inhibitor and substrate of the Zn^{2+} -dependent d-serine dehydratase - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Calcium binding to the isolated beta-hydroxyaspartic acid-containing epidermal growth factor-like domain of bovine factor X - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. escholarship.org [escholarship.org]
- 11. Diverse molecular functions of aspartate β -hydroxylase in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Aspartate/asparagine- β -hydroxylase: a high-throughput mass spectrometric assay for discovery of small molecule inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Identification of 3-hydroxyaspartate with two chiral centers by capillary electrophoresis-mass spectrometry and vibrational circular dichroism independent of single enantiomer standard - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Effects of threo-beta-hydroxyaspartate derivatives on excitatory amino acid transporters (EAAT4 and EAAT5) - PubMed [pubmed.ncbi.nlm.nih.gov]

- [15. researchgate.net \[researchgate.net\]](#)
- [16. Optically pure beta-substituted beta-hydroxy aspartates as glutamate transporter blockers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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